

Technical Guide: 3-(2-Thienyl)-L-alanine Powder for Research and Development

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Compound of Interest

Compound Name: 3-(2-Thienyl)-L-alanine

Cat. No.: B7771492

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An In-depth Examination of Physical Characteristics and Stability

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-(2-Thienyl)-L-alanine** powder. Tailored for researchers, scientists, and professionals in drug development, this document details the compound's key characteristics, stability profile, and relevant experimental methodologies.

Introduction

3-(2-Thienyl)-L-alanine is a non-proteinogenic amino acid, an analogue of phenylalanine where the phenyl group is replaced by a thienyl group. This substitution imparts unique properties, making it a valuable building block in peptide synthesis and a competitive inhibitor of phenylalanine hydroxylase.^{[1][2]} Its distinct structure is leveraged in the development of novel therapeutics and as a research tool in biochemistry and medicinal chemistry.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **3-(2-Thienyl)-L-alanine** powder are summarized below. These properties are crucial for its handling, formulation, and application in various experimental settings.

Property	Value	References
Appearance	White to off-white powder or crystals	[3]
Molecular Formula	C ₇ H ₉ NO ₂ S	
Molecular Weight	171.22 g/mol	
Melting Point	255-263 °C (with decomposition)	[4][5]
Optical Activity	[α] _D ²⁰ -30.5±1.5°, c = 1% in H ₂ O	[5]
CAS Number	22951-98-8	

Solubility Profile

The solubility of **3-(2-Thienyl)-L-alanine** is a critical parameter for its use in aqueous and organic media. The compound exhibits limited solubility in water, which can be enhanced with sonication.

Solvent	Solubility	References
Water	Slightly soluble; ≥ 5 mg/mL (29.20 mM)	[3]

Stability and Storage

Proper storage and handling are essential to maintain the integrity of **3-(2-Thienyl)-L-alanine** powder.

Recommended Storage Conditions:

- Powder: For long-term storage, it is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.[3]

- In Solvent: Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[3]

Degradation: While specific degradation pathways are not extensively detailed in the literature, like other amino acids, **3-(2-Thienyl)-L-alanine** may be susceptible to oxidation and photolytic degradation. Therefore, it is advisable to store the compound protected from light.

Experimental Protocols

The following are generalized experimental protocols applicable for determining the physical characteristics and stability of **3-(2-Thienyl)-L-alanine**.

Melting Point Determination (Capillary Method)

This method is a standard procedure for determining the melting point of a crystalline solid.[6][7][8]

Procedure:

- Ensure the **3-(2-Thienyl)-L-alanine** powder is dry and finely pulverized.
- Pack a small amount of the powder into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in a melting point apparatus.
- Heat the apparatus at a moderate rate until the temperature is approximately 15-20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute.
- Record the temperature at which the first liquid droplet appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

Aqueous Solubility Determination (Visual Inspection Method)

This protocol provides a straightforward method for estimating the solubility of **3-(2-Thienyl)-L-alanine** in water.[9][10]

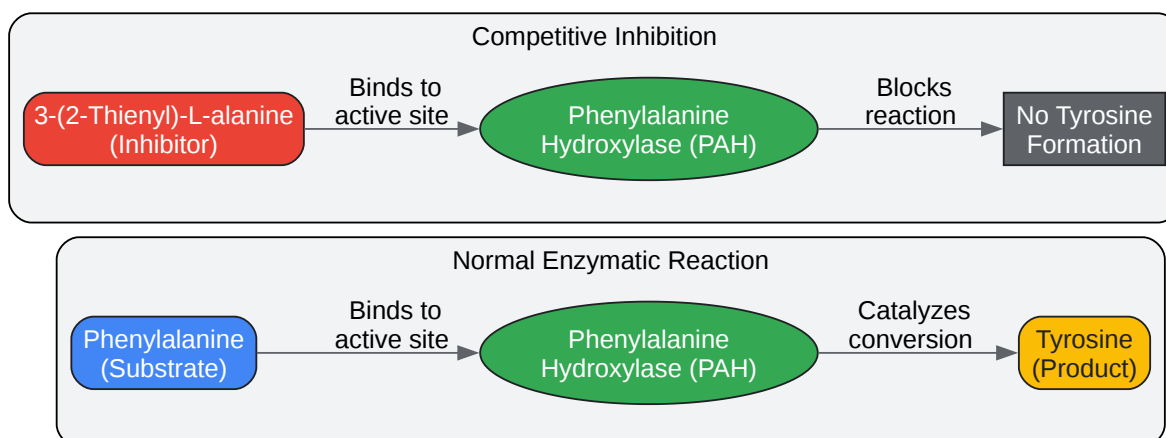
Procedure:

- Weigh a precise amount of **3-(2-Thienyl)-L-alanine** powder.
- Add a measured volume of purified water to a clear vial containing the powder.
- Vortex the mixture for 1-2 minutes.
- If the solid does not dissolve, sonicate the mixture for up to 5 minutes.
- Visually inspect the solution against a dark background for any undissolved particles.
- If the powder has completely dissolved, the solubility is at least the concentration prepared. If not, the process can be repeated with a larger volume of solvent to determine the saturation point.

Biological Activity and Applications

Inhibition of Phenylalanine Hydroxylase

3-(2-Thienyl)-L-alanine acts as a competitive inhibitor of phenylalanine hydroxylase (PAH), the enzyme responsible for converting phenylalanine to tyrosine.^{[1][2]} This inhibition is a key aspect of its biological activity.

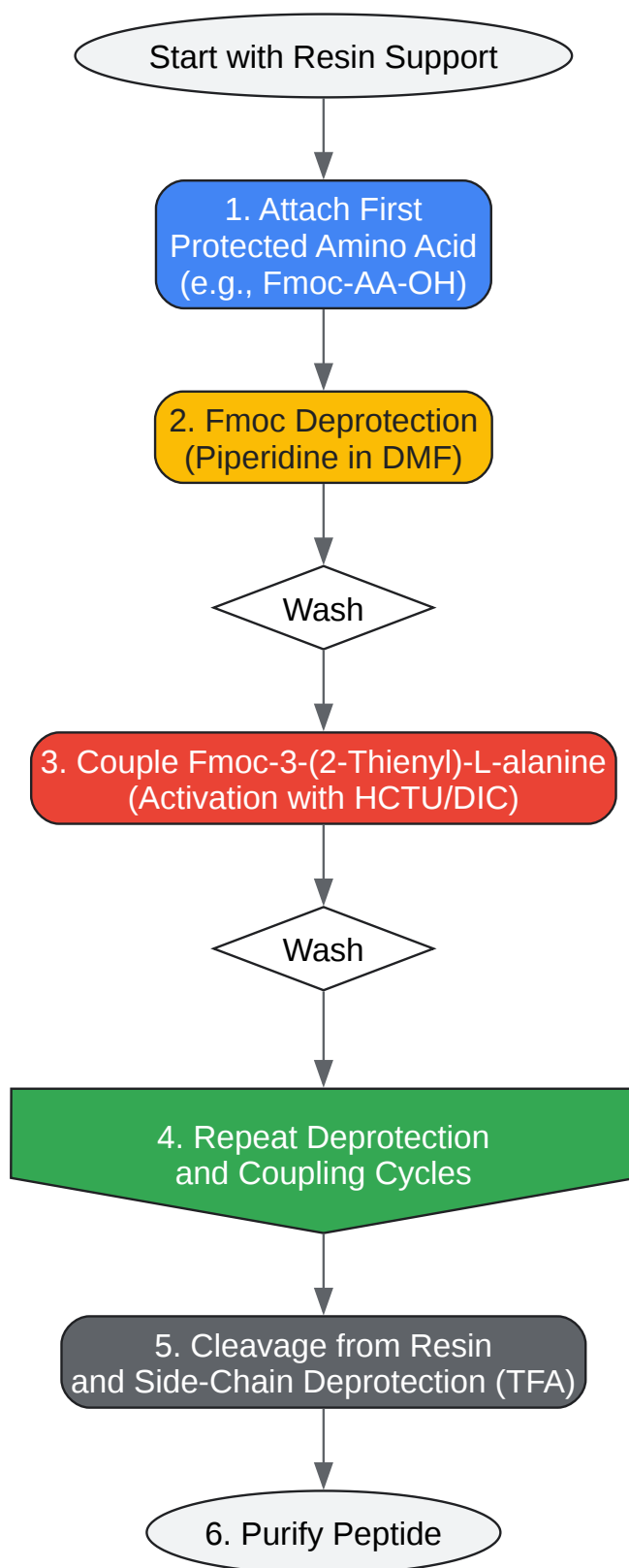


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Mechanism of Phenylalanine Hydroxylase Inhibition.

Solid-Phase Peptide Synthesis

3-(2-Thienyl)-L-alanine is a valuable building block in solid-phase peptide synthesis (SPPS), particularly using Fmoc chemistry. It allows for the incorporation of a non-canonical amino acid into peptide chains, enabling the synthesis of novel peptides with unique properties.^{[11][12][13][14][15]}



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Fmoc-based Solid-Phase Peptide Synthesis Workflow.

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